Structure-Activity Relationship of Dihydrobenzofuran Analogs: A Technical Guide

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Compound of Interest

Compound Name:	*2-(2,3-Dihydro-1-benzofuran-6-yl)ethan-1-ol*
Cat. No.:	*B13065887*

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Executive Summary

The 2,3-dihydrobenzofuran (DHB) scaffold represents a "privileged structure" in medicinal chemistry, distinct from its aromatic counterpart, benzofuran.[1] The saturation of the C2-C3 bond introduces two sp^3-hybridized centers, enabling defined stereochemical configurations (cis/trans) and non-planar topologies that improve solubility and target specificity. This guide analyzes the SAR of DHB analogs across oncology and inflammation, providing validated synthetic routes and biological evaluation protocols.

Chemical Architecture & Numbering

The core DHB structure consists of a benzene ring fused to a saturated furan ring.

- Benzene Moiety (Positions 4–7): The primary driver of electronic and lipophilic tuning.
- Furan Moiety (Positions 2–3): The stereogenic centers critical for receptor fitting.

Stereochemical Implications

Unlike planar benzofurans, DHBs possess chirality at C2 and C3.

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- Trans-configuration: Often favored in bioactive neolignans (e.g., Balanophonin) for tubulin binding.
- Cis-configuration: Common in synthetic macrocycles or specific enzyme inhibitors.

Pharmacophore Mapping & SAR Analysis

The biological activity of DHB analogs is governed by specific substitution patterns. The following analysis divides the scaffold into three interaction zones.

Zone A: The Benzene Ring (Electronic Tuning)

Modifications here affect the pKa of the phenol (if OH is present) and the overall electron density.

- C5 & C6 Positions:
  - Electron-Donating Groups (EDGs): A C6-methoxy (OMe) group is a recurring hotspot for high antiproliferative activity. In tubulin inhibitors, this mimics the methoxy pattern of Colchicine.
  - Halogens (F, Br): Introduction of Fluorine or Bromine at C5 significantly enhances anti-inflammatory potency by preventing metabolic oxidation and increasing lipophilicity (logP).
- C7 Position:
  - Hydroxyl (-OH): A C7-OH group often acts as a hydrogen bond donor. In combretastatin analogs, this is critical for water-mediated bridging in the binding pocket.

Zone B: The Furan Ring (Stereo-Spatial Tuning)

- C2 Position: Large lipophilic groups (e.g., aryl, heteroaryl) at C2 are essential for potency.
  - Insight: In GPR119 agonists, a piperidine-linked substituent at C2 locks the conformation for optimal receptor activation.
- C3 Position:

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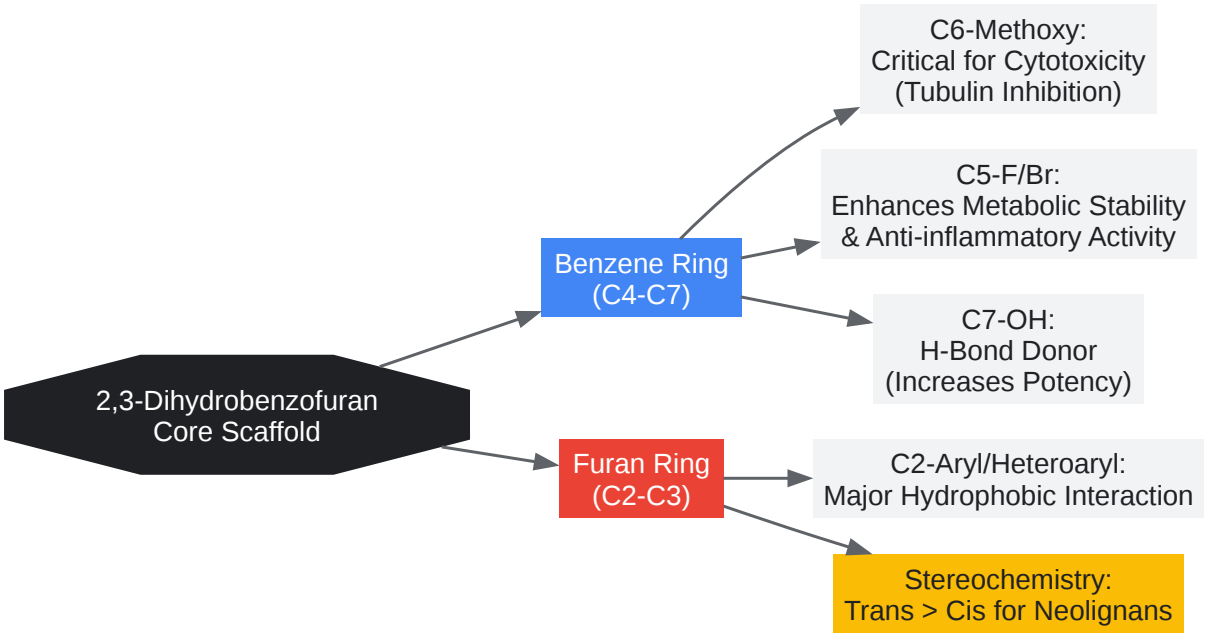
- Substitutions here (e.g., -OH, -Methyl) often dictate the trans/cis ratio during synthesis. A C3-hydroxyl group can improve water solubility but may reduce membrane permeability unless capped (e.g., as an ester).

Zone C: The Linker/Side Chain

- Amide/Hydrazide Linkers: Attaching N-phenethyl carboxamides at C2 enhances antiproliferative activity against breast cancer lines (MCF-7) by engaging secondary pockets via H-bonding.

Visualization: General SAR Map

The following diagram summarizes the consensus SAR derived from anticancer and anti-inflammatory data.



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Caption: Consensus Pharmacophore Map highlighting critical substitution sites for DHB biological activity.

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Therapeutic Case Studies

Case Study A: Anticancer Agents (Tubulin Polymerization Inhibitors)

DHB neolignans, such as 7R,8S-balanophonin, function as antimitotic agents.

- Mechanism: They bind to the colchicine site of tubulin, preventing microtubule assembly and causing G2/M cell cycle arrest.
- Key SAR Finding: The 3',4',5'-trimethoxyphenyl motif (often on the C2-aryl ring) is non-negotiable for high affinity binding. Reduction of the C2-C3 bond (relative to benzofuran) allows for a "pucker" that better accommodates the tubulin binding pocket's curvature.

Table 1: Comparative Cytotoxicity (IC50) of DHB Analogs

Compound ID	Substitution (C6)	Substitution (C2)	Cell Line	IC50 (μM)	Mechanism
Balanophonin	-OMe	4-OH-3-OMe-phenyl	HT-1080	35.62	Tubulin Inhibition
Compound 50g	-OMe	2-Carboxamide	A549	0.57	Apoptosis Induction
Compound 51	-H	Osteosarcoma-specific	143B	0.89	Clonal Suppression

Case Study B: Anti-inflammatory Agents (COX/NOS Inhibitors)

Fluorinated DHB derivatives have emerged as dual inhibitors of COX-2 and 5-LOX.

- Mechanism: Suppression of NF-κB signaling, leading to reduced IL-6 and NO production.
- Key SAR Finding: A C5-Fluorine atom combined with a C2-ester moiety provided the optimal balance of potency (IC50 ~1.2 μM for IL-6) and metabolic stability.

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Synthetic Methodologies

Accessing the DHB scaffold requires methods that control the C2/C3 stereochemistry.

Route A: Rhodium-Catalyzed [3+2] Annulation (Novel)

A redox-neutral coupling of N-phenoxyacetamides with 1,3-dienes.

- Advantages: High atom economy, accesses highly substituted DHBs.
- Catalyst: $[Cp^*RhCl_2]_2$.

Route B: Palladium-Catalyzed Intramolecular C-H Activation

Utilization of alkyl phenyl ethers via $C(sp^3)$-H and $C(sp^2)$-H activation.[2]

- Reagents: $Pd(OAc)_2$, AgOAc (oxidant).
- Mechanism: Involves a Pd(II)/Pd(IV) catalytic cycle.

Route C: Biomimetic Oxidative Coupling

Used for neolignan-type DHBs.

- Reagents: Ag_2O or $FeCl_3$.
- Substrate: Phenylpropanoids (e.g., coniferyl alcohol).
- Outcome: Produces racemic trans-DHBs (requires chiral resolution).

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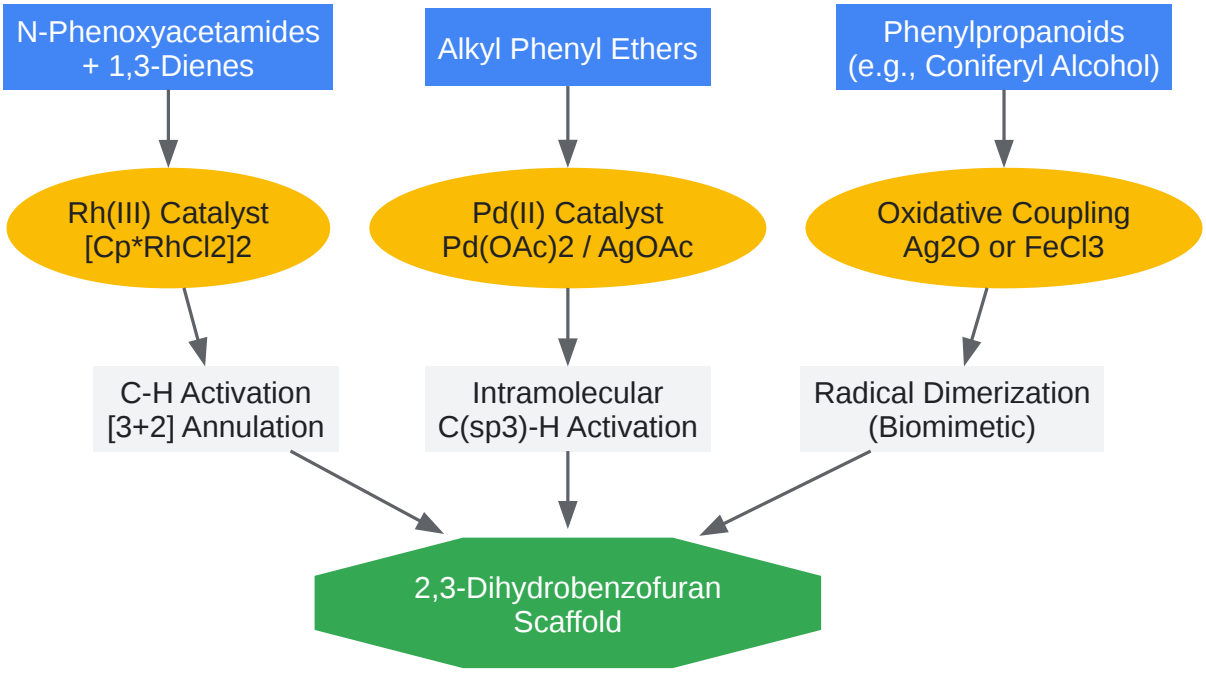

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Caption: Three primary synthetic strategies for accessing the dihydrobenzofuran core.

Experimental Protocols (Self-Validating)

Tubulin Polymerization Inhibition Assay

Purpose: To confirm if the DHB analog acts directly on the microtubule machinery. Protocol:

- Preparation: Dilute purified bovine brain tubulin (>99% pure) to 3 mg/mL in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM $MgCl_2$, pH 6.9) containing 1 mM GTP.
- Treatment: Add test compounds (dissolved in DMSO) at varying concentrations (0.1 – 100 µM). Include Colchicine (5 µM) as a positive control and DMSO (1%) as a negative control.
- Measurement: Transfer to a pre-warmed (37°C) 96-well plate. Monitor absorbance at 340 nm every 30 seconds for 60 minutes using a kinetic microplate reader.

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- Validation: The negative control must show a sigmoidal polymerization curve (Vmax > 0.02 OD/min). Potent inhibitors will flatten this curve.
- Data Analysis: Calculate IC50 based on the reduction of the steady-state absorbance compared to the control.

Cell Viability Assay (MTT/WST-1)

Purpose: To determine general cytotoxicity. Protocol:

- Seeding: Seed cancer cells (e.g., A549, HCT116) at 5,000 cells/well in 96-well plates. Incubate for 24h.
- Exposure: Treat with serial dilutions of DHB analogs for 72h.
- Development: Add 20 µL of MTT solution (5 mg/mL in PBS). Incubate for 4h at 37°C.
- Solubilization: Remove supernatant and dissolve formazan crystals in 150 µL DMSO.
- Readout: Measure absorbance at 570 nm.
- Validation: Z-factor should be > 0.5 for the assay to be considered robust.

References

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Sources

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